

In-Depth Technical Guide: Linear Polybutylene Terephthalate (PBT) Trimer

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Compound of Interest

Compound Name: *Linear PBT Trimer*

Cat. No.: *B15352588*

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Executive Summary

This technical guide provides a comprehensive overview of the linear polybutylene terephthalate (PBT) trimer, a low molecular weight oligomer of the engineering thermoplastic PBT. While a specific CAS number for the **linear PBT trimer** is not readily available in public databases, this guide synthesizes the current scientific understanding of its formation, characterization, and potential toxicological significance. The focus is on providing researchers and professionals in drug development and material science with the necessary data and methodologies for its study. This document addresses the CAS number ambiguity, presents quantitative data on PBT oligomers, details relevant experimental protocols, and discusses the toxicological context of these compounds.

CAS Number and Chemical Identity

A dedicated CAS (Chemical Abstracts Service) Registry Number for the **linear PBT trimer** has not been identified in a review of scientific literature and chemical databases. The broader category of poly(butylene terephthalate) is identified by CAS Numbers 24968-12-5 and 26062-94-2. In contrast, the cyclic PBT trimer is well-defined with CAS Number 63440-94-8.

Linear and cyclic oligomers are non-intentionally added substances (NIAS) that form as by-products during the polycondensation process of PBT synthesis. While cyclic oligomers are

typically more abundant within the PBT material, linear oligomers have been shown to be more relevant in migration studies, particularly into aqueous environments.

Table 1: Chemical Identity of PBT and its Trimer Oligomers

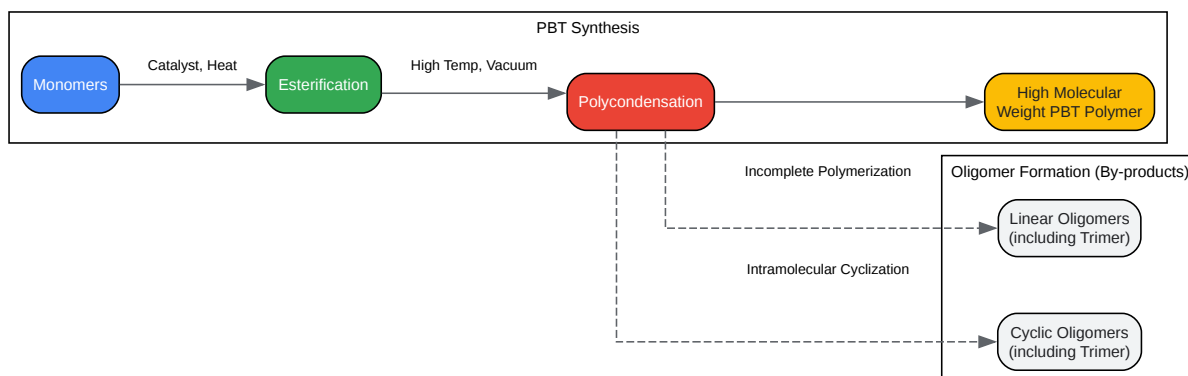
Compound	CAS Number	Molecular Formula (Trimer)	Molecular Weight (Trimer)
Poly(butylene terephthalate)	24968-12-5, 26062-94-2	$(C_{12}H_{12}O_4)_n$	Variable
Linear PBT Trimer	Not available	$C_{36}H_{40}O_{13}$	672.7 g/mol
Cyclic PBT Trimer	63440-94-8	$C_{36}H_{36}O_{12}$	660.7 g/mol

Formation and Synthesis of Linear PBT Oligomers

Linear PBT oligomers, including the trimer, are formed during the melt polycondensation of 1,4-butanediol and terephthalic acid or its dimethyl ester. The formation of these oligomers is a natural consequence of the step-growth polymerization mechanism. The process involves esterification or transesterification followed by polycondensation at high temperatures and under vacuum to remove the condensation by-products (water or methanol).

While specific protocols for the targeted synthesis of **linear PBT trimer** are not prevalent in the literature, its formation can be understood as an intermediate step in the overall polymerization. The general process is outlined below.

Logical Workflow for PBT Synthesis and Oligomer Formation



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Caption: PBT synthesis workflow leading to polymer and oligomer formation.

Quantitative Data on PBT Oligomers

Quantitative analysis of PBT oligomers is crucial for assessing their migration from food contact materials and for toxicological studies. Research has shown that the total oligomer content in PBT can vary.

Table 2: Summary of Quantitative Data for PBT Oligomers

Parameter	Value	Source
Total Oligomer Content in PBT	1.87 - 6.10 mg/g	[1] [2]
Relative Abundance of Cyclic Oligomers in PBT	Typically >90% of total oligomers	[3]
Migration of Linear Oligomers (Water, 100°C, 2h, 3rd migration)	0.29 mg/item	[3]
Migration of Cyclic Oligomers (Milk, 70°C, 2h, 3rd migration)	218 µg/L	[1] [2]
Migration of Cyclic Oligomers (Sunflower Oil, 200°C, 10 min)	7.5 mg/kg	[4]

Experimental Protocols

Extraction of Oligomers from PBT Material

A common method for the exhaustive extraction of oligomers from PBT for analytical purposes is ultrasonication with a suitable solvent.

Protocol: Ultrasonic Extraction

- Sample Preparation: Mill PBT pellets or cut articles into small pieces to increase the surface area.
- Extraction: Place a known weight of the milled PBT sample into a flask. Add dichloromethane.
- Ultrasonication: Sonicate the mixture for 3 hours.
- Filtration and Concentration: Filter the extract to remove polymer particles. Evaporate the solvent to concentrate the oligomers.
- Reconstitution: Reconstitute the residue in a suitable solvent (e.g., acetonitrile) for analysis. [\[2\]](#)

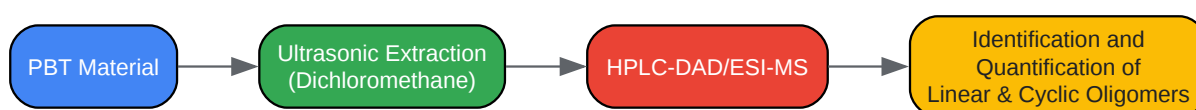
Analysis of PBT Oligomers by HPLC-MS

High-Performance Liquid Chromatography coupled with Mass Spectrometry is a powerful technique for the identification and quantification of PBT oligomers.

Protocol: HPLC-DAD/ESI-MS Analysis

- **Chromatographic System:** A standard HPLC system with a Diode Array Detector (DAD) and an Electrospray Ionization Mass Spectrometer (ESI-MS).
- **Column:** A C18 reversed-phase column is typically used.
- **Mobile Phase:** A gradient of water and acetonitrile is commonly employed.
- **Detection:** DAD is used for quantification based on the terephthalate chromophore. ESI-MS is used for identification based on the mass-to-charge ratio of the oligomers.
- **Quantification:** Due to the lack of commercial standards for individual linear oligomers, quantification is often performed using an external standard such as bis(2-hydroxyethyl) terephthalate (BHET) or by calculating the overall oligomer content after hydrolysis to terephthalic acid.[3][4]

Workflow for Oligomer Analysis



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Caption: Experimental workflow for the analysis of PBT oligomers.

Toxicological Assessment and Biological Pathways

Direct experimental toxicological data for PBT oligomers, both linear and cyclic, is limited.[5] In the absence of such data, the Threshold of Toxicological Concern (TTC) concept is often applied for risk assessment.

- **Cyclic PBT Oligomers:** In silico assessments categorize cyclic polyester oligomers under Cramer Class III, which suggests potential significant toxicity. The recommended maximum daily intake under this class is 90 µg per person.^{[1][6]}
- **Linear PBT Oligomers:** Assuming a best-case scenario where all migrating oligomers are linear, they are often considered under Cramer Class I, which has a much higher daily threshold of 1800 µg per person.^[1]

It is important to note that the potential for hydrolysis of cyclic oligomers in the gastrointestinal tract could reduce their toxicity.^{[4][5]}

Signaling Pathways

There is currently no scientific evidence to suggest that linear or cyclic PBT oligomers are involved in specific biological signaling pathways in a regulated manner. As synthetic xenobiotics, their interactions with biological systems are more likely to be disruptive rather than functioning as signaling molecules. Toxicological studies would focus on endpoints such as cytotoxicity, genotoxicity, and endocrine disruption rather than specific signaling pathway modulation.

Conclusion

The **linear PBT trimer** is an important, albeit often overlooked, component of poly(butylene terephthalate) materials. While it lacks a specific CAS number, its presence and potential for migration are of interest to researchers in material science, food safety, and toxicology. The methodologies for its extraction and analysis are well-established, relying on standard chromatographic and mass spectrometric techniques. Future research should focus on the targeted synthesis of linear PBT oligomers to enable more detailed toxicological studies and to clarify their potential health impacts. The provided data and protocols in this guide serve as a valuable resource for professionals working with or studying these materials.

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